

4,5-Dimethylthiazole structural formula and CAS number

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An In-depth Technical Guide to **4,5-Dimethylthiazole**

This technical guide provides a comprehensive overview of **4,5-Dimethylthiazole**, including its chemical structure, CAS number, physicochemical properties, and significant applications in research, particularly in the context of drug development. This document is intended for researchers, scientists, and professionals in the field of medicinal chemistry and drug discovery.

Core Compound Information

Structural Formula: C5H7NS

CAS Number: 3581-91-7[1][2][3]

Molecular Structure:

Caption: Chemical structure of **4,5-Dimethylthiazole**.

4,5-Dimethylthiazole is a heterocyclic compound featuring a thiazole ring substituted with two methyl groups at positions 4 and 5.[4] This structure is a key component in various synthetic pathways and is noted for its applications in the flavor and fragrance industry.[4]

Physicochemical and Pharmacological Data

The following table summarizes the key quantitative data for **4,5-Dimethylthiazole**.



Property	Value	Reference
Molecular Weight	113.18 g/mol	[1][2][4]
Molecular Formula	C ₅ H ₇ NS	[1][4]
Boiling Point	157 - 159 °C	[4]
Density	1.07 g/mL at 25 °C	[5]
Refractive Index	n20/D 1.521	[5]
Appearance	Colorless or pale yellow liquid	[4]
Purity	97% - 100% (GC)	[2][4]
FEMA Number	3274	[4][5]
EC Number	222-703-3	[2]
PubChem CID	62510	[4][5]
InChI Key	UWSONZCNXUSTKW- UHFFFAOYSA-N	[5]
SMILES	Cc1ncsc1C	[5]

Synthesis and Experimental Protocols

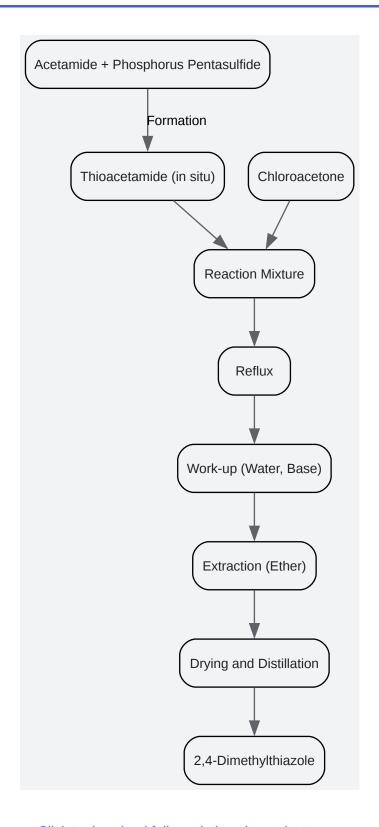
While a specific, detailed experimental protocol for the synthesis of **4,5-Dimethylthiazole** was not prominently available in the reviewed literature, the synthesis of the closely related isomer, 2,4-Dimethylthiazole, provides a representative example of thiazole ring formation.

Illustrative Synthesis: 2,4-Dimethylthiazole

A common method for synthesizing the thiazole ring is the Hantzsch thiazole synthesis. The synthesis of 2,4-Dimethylthiazole can be achieved from chloroacetone and thioacetamide. A described procedure involves the reaction of acetamide with phosphorus pentasulfide to form thioacetamide in situ, which then reacts with chloroacetone.[6]

Reaction Workflow:





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Caption: General workflow for the synthesis of 2,4-Dimethylthiazole.



Key Application in Experimental Protocols: The MTT Assay

A derivative of **4,5-Dimethylthiazole**, 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT), is a crucial reagent in the MTT assay, a widely used colorimetric method for assessing cell viability and metabolic activity.[1][4]

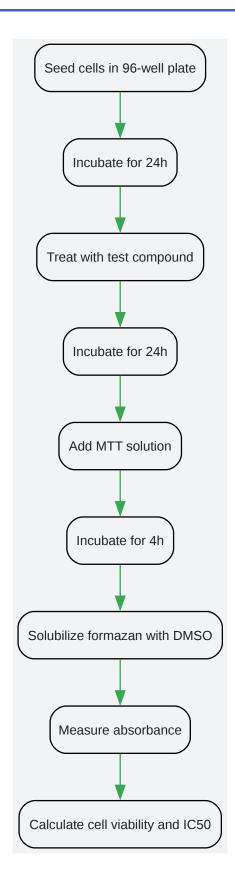
Principle: The assay is based on the reduction of the yellow tetrazolium salt MTT by mitochondrial dehydrogenases of metabolically active cells into a purple formazan product. The amount of formazan produced is directly proportional to the number of viable cells.[1][4]

Detailed Experimental Protocol for MTT Assay:

- Cell Seeding: Plate cells in a 96-well plate at a density of 1 x 10⁴ cells per well and incubate for 24 hours to allow for cell attachment.[1]
- Compound Treatment: Treat the cells with varying concentrations of the test compound (e.g., a potential anticancer drug) and incubate for a specified period (e.g., 24 hours).[1][3]
- MTT Addition: Following treatment, add MTT solution (typically 0.5 mg/mL) to each well and incubate for 4 hours in the dark.[1][3]
- Formazan Solubilization: Carefully remove the medium and add a solubilizing agent, such as Dimethyl Sulfoxide (DMSO), to dissolve the formazan crystals.[1][3]
- Absorbance Measurement: Measure the absorbance of the resulting purple solution using a microplate reader at a wavelength of 540-570 nm.[1][3]
- Data Analysis: Calculate cell viability as a percentage of the control (untreated cells) and determine the IC₅₀ value (the concentration of the compound that inhibits cell growth by 50%).

Experimental Workflow for MTT Assay:





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Caption: Step-by-step workflow of the MTT cell viability assay.



Applications in Drug Development and Research

Thiazole derivatives, including those based on the **4,5-dimethylthiazole** scaffold, are of significant interest in medicinal chemistry due to their diverse biological activities.[7][8] These activities include:

- Anticancer: Thiazole-containing compounds have been investigated as potential anticancer
 agents, with some demonstrating cytotoxicity against various cancer cell lines.[4][8] The MTT
 assay, which utilizes a 4,5-dimethylthiazole derivative, is a fundamental tool in the
 preliminary screening of these potential anticancer drugs.[1][3][4]
- Antimicrobial and Antifungal: The thiazole ring is a structural component of several antimicrobial and antifungal drugs.[7]
- Anti-inflammatory: Certain thiazole derivatives have shown anti-inflammatory properties.

The versatility of the thiazole ring allows for various structural modifications, making it a valuable scaffold for the synthesis of new chemical entities with a wide range of therapeutic potentials.[8]

Conclusion

4,5-Dimethylthiazole is a structurally simple yet important heterocyclic compound with a well-defined set of physicochemical properties. While it has applications in the flavor industry, its primary significance in the context of research and drug development lies in its role as a synthon for more complex, biologically active molecules. Furthermore, its derivative, MTT, is indispensable for the in vitro assessment of cell viability, a critical step in the discovery and development of new therapeutic agents. This guide provides core technical information to aid researchers and scientists in their work with this versatile compound.

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